

Advanced Characterization Guide: C₉H₇Br₂FO

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Compound of Interest

Compound Name: 2-Bromo-1-(4-bromo-2-fluorophenyl)propan-1-one
Cat. No.: B12284228

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Technical Monograph for Halogenated Intermediates in Drug Discovery

Part 1: Executive Technical Summary

In the high-throughput synthesis of fluorinated heterocycles, the intermediate C₉H₇Br₂FO serves as a critical scaffold. While often queried simply for its molecular weight, this formula most commonly refers to 1-bromo-1-(5-bromo-2-fluorophenyl)propan-2-one (CAS 1806307-79-8).

This compound represents a class of

-haloketones utilized to access bicyclic systems (e.g., benzofurans, indoles) via nucleophilic substitution of the labile ortho-fluorine atom. For researchers, accurate identification requires moving beyond the average molecular weight to understanding the isotopic fine structure dictated by the dibromo-motif.

This guide provides the definitive mass spectrometry parameters, structural validation protocols, and safety considerations for handling this lachrymatory alkylating agent.

Part 2: Molecular Weight & Isotopic Physics

In precision mass spectrometry (HRMS), the "molecular weight" on a bottle label is insufficient for peak assignment. You must distinguish between the Average Molecular Weight (used for stoichiometry) and the Monoisotopic Mass (used for instrument calibration).

Quantitative Mass Data

Parameter	Value	Technical Context
Formula	C	Halogenated Aryl Ketone
	H	
	Br	
	FO	
Average MW	309.96 g/mol	Use for molarity calculations and yield determination.
Monoisotopic Mass	307.8847 Da	Based on
		Br (50.69%) and
Exact Mass (M+2)	309.8827 Da	C. The base peak in HRMS.
		The most abundant peak due to mixed
		Br/
Exact Mass (M+4)	311.8806 Da	Br isotopes.
		The
		Br/
		Br isotopologue.

The "Twin-Bromine" Signature

The presence of two bromine atoms creates a distinct isotopic envelope that acts as a fingerprint for confirmation. Unlike chlorine (3:1 ratio) or fluorine (monoisotopic), bromine possesses two stable isotopes (

Br and

Br) in a nearly 1:1 ratio.

When two bromines are present, the probability distribution follows a binomial expansion

, resulting in a 1:2:1 intensity ratio for the

,

, and

peaks.

Visualization: Predicted Mass Spectrum Envelope

The following diagram illustrates the theoretical intensity distribution you will observe in an ESI+ or EI mass spectrum.

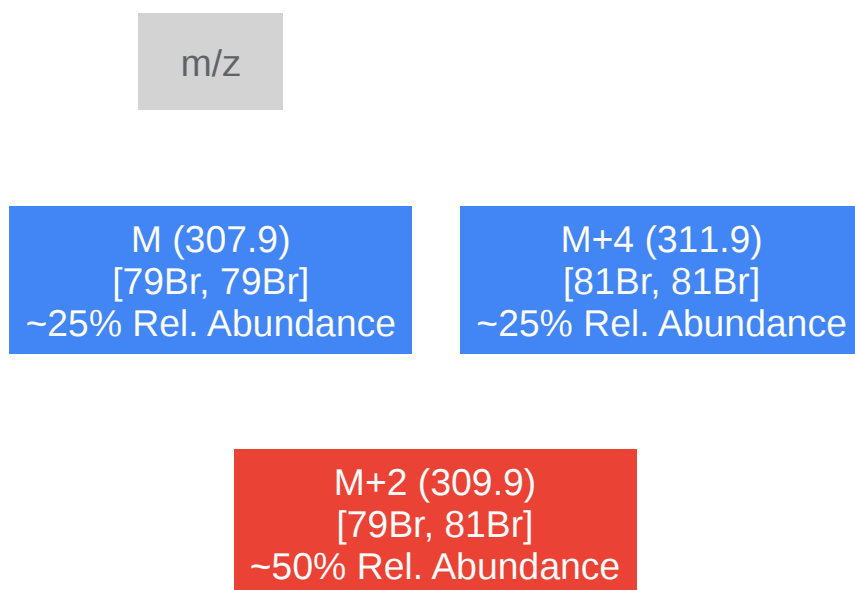


Figure 1: Theoretical Isotopic Distribution for C₉H₇Br₂FO (Br₂ Signature)

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Caption: The 1:2:1 triplet ratio at m/z 307.9, 309.9, and 311.9 is the definitive confirmation of the dibromo-species.

Part 3: Structural Characterization & Synthesis

Utility

The specific isomer 1-bromo-1-(5-bromo-2-fluorophenyl)propan-2-one is designed for "ortho-directed" cyclization. The combination of an

-bromo ketone and an ortho-fluorine enables rapid scaffold morphing.

Structural Logic

- Chiral Center: The C1 position (bearing the bromine) is chiral. Unless synthesized stereoselectively, the material will exist as a racemate.
- Reactive Motifs:
 - -Bromo Carbon: Highly electrophilic; susceptible to S_N2 attack.
 - Ortho-Fluorine: Activated for S

Ar displacement due to the electron-withdrawing carbonyl and bromine substituents on the ring.

Synthetic Workflow: Heterocycle Formation

This intermediate is typically used to synthesize substituted benzofurans. The workflow involves an initial nucleophilic attack followed by an intramolecular cyclization displacing the fluorine.

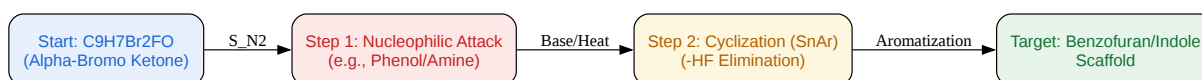


Figure 2: Reaction Pathway for C9H7Br2FO in Drug Discovery

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Caption: The ortho-fluorine serves as a leaving group for intramolecular ring closure, a key strategy in fragment-based drug design (FBDD).

Part 4: Analytical Protocol (SOP)

To validate this compound in a research setting, follow this Standard Operating Procedure (SOP).

HPLC-MS Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile.
 - Note: Do not use basic modifiers (ammonium hydroxide) as they may induce degradation of the -bromo ketone.
- Detection: UV at 254 nm (aromatic ring) and MS (ESI+).
- Expectation: Look for the characteristic $[M+H]^+$ triplet at 308/310/312.

NMR Validation (^1H , 400 MHz, CDCl_3)

- Aromatic Region: Three distinct protons. The proton ortho to the fluorine will show complex coupling (and).
- Aliphatic Region:
 - Methyl Ketone: Singlet around 2.3–2.5 ppm.
 - Methine (CH-Br): Singlet (or doublet if long-range coupling exists) around

5.5–6.0 ppm. This proton is significantly deshielded by the bromine and the carbonyl.

Safety & Handling (Critical)

- Hazard Class: Lachrymator / Skin Corrosive.

- Mechanism:

-Halo ketones alkylate cysteine residues in TRPA1 ion channels, causing intense pain and tearing.

- Protocol:

- Always weigh inside a functioning fume hood.
- Double-glove (Nitrile).
- Quench glassware with dilute NaOH/Ethanol to destroy residual alkylating power before removing from the hood.

References

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